

# n-Undecane: A Comprehensive Technical Guide for Scientific Applications

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Undecane

Cat. No.: B7769211

[Get Quote](#)

This guide provides an in-depth exploration of the fundamental chemical and physical properties of n-**undecane** (C<sub>11</sub>H<sub>24</sub>), tailored for researchers, scientists, and professionals in drug development. Moving beyond a simple data sheet, this document elucidates the causality behind its characteristics and provides practical insights into its application and analysis.

## Molecular Structure and Identification

n-**Undecane** is a linear-chain saturated hydrocarbon, or n-alkane, with the chemical formula C<sub>11</sub>H<sub>24</sub>.<sup>[1][2][3][4]</sup> Its structure consists of eleven carbon atoms single-bonded in a continuous chain, with each carbon atom saturated with hydrogen atoms.<sup>[2]</sup> This simple, nonpolar structure is the foundation of its characteristic physical and chemical properties.

The primary identifiers for n-**undecane** are:

- CAS Number: 1120-21-4<sup>[1][3]</sup>
- IUPAC Name: **Undecane**<sup>[1][3]</sup>
- Synonyms: Hendecane, n-C<sub>11</sub>H<sub>24</sub><sup>[1][3][5]</sup>

The unbranched nature of n-**undecane** is crucial to distinguish it from its 158 structural isomers.<sup>[3][4]</sup> The specific arrangement of atoms in n-**undecane** dictates its physical constants and spectroscopic signature, making accurate identification paramount in research and industrial applications.

Caption: Simplified workflow of n-undecane pyrolysis.

## Oxidation

The oxidation of n-undecane can be controlled to produce various oxygenated compounds. Studies have shown that under specific conditions in a jet-stirred reactor, the oxidation proceeds through different temperature regimes, including a cool-flame region, a negative temperature coefficient (NTC) region, and a high-temperature region. [6] This complex process involves the formation of numerous stable intermediates. [6]

## Halogenation

In the presence of ultraviolet (UV) light or high temperatures, n-undecane can react with halogens (e.g., chlorine, bromine) in a free-radical substitution reaction. [2][7] In this reaction, one or more hydrogen atoms are replaced by halogen atoms, leading to the formation of haloalkanes. [7][8]

## Thermodynamic Properties

The thermodynamic properties of n-undecane are crucial for understanding its behavior in various processes and for chemical engineering calculations.

Property	Value	Unit	Reference(s)
Standard Enthalpy of Formation (liquid)	-324.6 to -329.8	kJ/mol	[3]
Standard Enthalpy of Combustion (liquid)	-7428.7 to -7433.9	kJ/mol	[3]
Standard Molar Entropy (liquid)	458.15	J/K·mol	[3]
Heat Capacity (liquid)	345.05	J/K·mol	[3]

## Experimental Protocols

## Protocol for Obtaining a $^1\text{H}$ NMR Spectrum of n-Undecane

- **Sample Preparation:** a. Accurately weigh approximately 5-10 mg of n-**undecane** into a clean, dry vial. b. Add approximately 0.6-0.7 mL of deuterated chloroform ( $\text{CDCl}_3$ ) to the vial. c. Gently swirl the vial to ensure complete dissolution of the n-**undecane**. d. Transfer the solution to a clean, dry 5 mm NMR tube.
- **Instrument Setup:** a. Insert the NMR tube into the spectrometer. b. Lock the spectrometer on the deuterium signal of the  $\text{CDCl}_3$ . c. Shim the magnetic field to achieve optimal homogeneity. d. Set the appropriate spectral width, number of scans, and relaxation delay.
- **Data Acquisition and Processing:** a. Acquire the Free Induction Decay (FID). b. Apply a Fourier transform to the FID to obtain the spectrum. c. Phase the spectrum and perform baseline correction. d. Calibrate the chemical shift scale using the residual solvent peak ( $\text{CHCl}_3$  at 7.26 ppm). e. Integrate the signals to determine the relative proton ratios.

Caption: Workflow for obtaining a  $^1\text{H}$  NMR spectrum.

## Applications in Research and Development

The well-defined properties of n-**undecane** make it a valuable tool in various scientific fields:

- **Internal Standard:** Due to its known boiling point and retention time, n-**undecane** is often used as an internal standard in gas chromatography for the analysis of other hydrocarbons. [3][4]\* **Solvent:** Its nonpolar nature and liquid state at room temperature make it a suitable solvent for nonpolar compounds in organic synthesis. [1]\* **Petroleum Research:** It serves as a model compound in studies related to fuel combustion, pyrolysis, and the behavior of long-chain alkanes in petroleum products. [1]\* **Drug Development:** While not a direct therapeutic agent, its properties as a nonpolar solvent and its well-characterized behavior are relevant in the formulation and analysis of nonpolar drug molecules and delivery systems.
- **Cosmetics:** In the cosmetics industry, n-**undecane** functions as an emollient and solvent.

## Safety and Handling

n-**Undecane** is a flammable liquid and should be handled with appropriate safety precautions. [1][7]It is important to avoid sources of ignition and to work in a well-ventilated area. [1][8]Repeated exposure may cause skin dryness or cracking. [9]In case of ingestion, it may be fatal if it enters the airways; vomiting should not be induced. [9][8]Always consult the Safety Data Sheet (SDS) before handling.

## References

- Grokipedia. **Undecane**.
- Carl ROTH. Safety Data Sheet: n-Undecan.
- Merck Millipore. n-**Undecane** CAS 1120-21-4 | 818629.
- Solubility of Things. **Undecane**.
- metasci. Safety Data Sheet n-**Undecane**.
- PubChem. **Undecane** | C<sub>11</sub>H<sub>24</sub> | CID 14257.
- A-Level Chemistry Revision Notes. Reactions of Alkanes.
- ACS Publications. Experimental and Modeling Study of the Oxidation Kinetics of n-**Undecane** and n-Dodecane in a Jet-Stirred Reactor | Energy & Fuels.
- Wikipedia. Alkane.
- Cheméo. Chemical Properties of **Undecane** (CAS 1120-21-4).
- eCampusOntario Pressbooks. 20.6 Reactions of Alkanes – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry.
- Chemistry. CH105: Chapter 7 - Alkanes and Halogenated Hydrocarbons.
- Science Ready. Reactions with Alkanes: Cracking, Substitution – HSC Chemistry.
- ChemicalBook. n-Hendecane(1120-21-4) 13C NMR spectrum.
- National Institute of Standards and Technology. **Undecane** - the NIST WebBook.
- Sigma-Aldrich. n-**Undecane** CAS 1120-21-4 | 109794.
- ChemicalBook. n-Hendecane.
- Chemistry!!! Not Mystery. Fragmentation and Mass Spectra of Alkane.
- Sigma-Aldrich. n-**Undecane** certified reference material, TraceCERT®.
- Wikipedia. **Undecane**.
- FooDB. Showing Compound **Undecane** (FDB004982).
- National Institute of Standards and Technology. **Undecane** - the NIST WebBook.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- 1. Undecane | C<sub>11</sub>H<sub>24</sub> | CID 14257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Alkane - Wikipedia [en.wikipedia.org]
- 3. Undecane - Wikipedia [en.wikipedia.org]
- 4. Showing Compound Undecane (FDB004982) - FooDB [foodb.ca]
- 5. Undecane [webbook.nist.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. alevelchemistry.co.uk [alevelchemistry.co.uk]
- 8. 20.6 Reactions of Alkanes – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry [ecampusontario.pressbooks.pub]
- 9. hmdb.ca [hmdb.ca]
- To cite this document: BenchChem. [n-Undecane: A Comprehensive Technical Guide for Scientific Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7769211#basic-chemical-properties-of-n-undecane]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)